

A Technical Guide to the Spectral Properties of IR-780 Iodide in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectral properties of the near-infrared (NIR) fluorescent dye **IR-780 iodide** when dissolved in dimethyl sulfoxide (DMSO). This document details the quantitative spectral characteristics, experimental protocols for measurement, and the biological transport mechanisms relevant to its application in research and drug development.

Core Spectral and Photophysical Properties

IR-780 iodide is a lipophilic heptamethine cyanine dye recognized for its applications in NIR fluorescence imaging, photothermal therapy (PTT), and photodynamic therapy (PDT).[1][2] Its performance is intrinsically linked to its spectral and photophysical properties, which are highly dependent on the solvent environment. DMSO is a common solvent for preparing stock solutions of IR-780 due to its good solubility.[3][4]

Quantitative Data Summary

The key spectral and photophysical parameters for **IR-780 iodide** in DMSO are summarized in the table below. These values are crucial for designing experiments, interpreting results, and developing applications for this versatile dye.



Property	Value	Reference
Absorption Maximum (λabs)	~793 nm	[5]
Emission Maximum (λem)	826 nm	[6]
Molar Extinction Coefficient (ε)	2.65–3.3 × 105 M-1cm-1 *	[6]
Fluorescence Quantum Yield (Φf)	0.153	[6]
Singlet Oxygen Quantum Yield (ΦSO)	8.1% - 12.7%	[6]
Photothermal Conversion Efficiency (η)	10.7%	[6]

^{*}Note: The molar extinction coefficient is a general value and not specifically reported for DMSO in the cited literature.

Experimental Protocols

Accurate determination of the spectral properties of **IR-780 iodide** is fundamental. Below are generalized protocols for measuring absorbance and fluorescence spectra in DMSO.

Preparation of IR-780 Iodide Stock Solution

A stock solution of IR-780 iodide is typically prepared in DMSO.[3]

- Materials: IR-780 iodide powder, anhydrous DMSO, vortex mixer, light-protected storage container.
- Procedure:
 - Weigh a precise amount of IR-780 iodide powder.
 - Dissolve the powder in a known volume of anhydrous DMSO to achieve a desired stock concentration (e.g., 1 mM).[3]



- Vortex the solution until the dye is completely dissolved. Sonication may be recommended to aid dissolution.[7]
- Store the stock solution at -20°C or -80°C in a dark, sealed container to protect it from light and moisture.[2]

Absorbance Spectrum Measurement

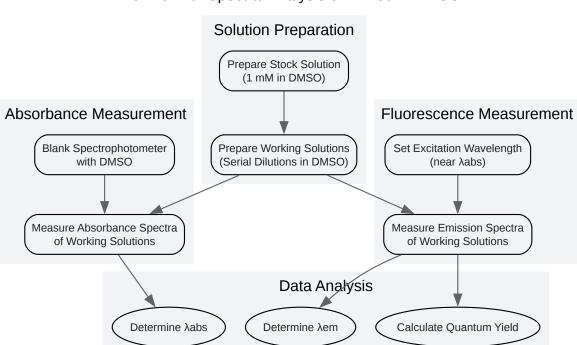
- Instrumentation: A UV-Vis-NIR spectrophotometer.
- Procedure:
 - Prepare a series of dilutions of the IR-780 iodide stock solution in DMSO to create working solutions of varying concentrations.
 - Use a quartz cuvette for the measurements.
 - Use pure DMSO as a blank to zero the spectrophotometer.
 - Measure the absorbance of each working solution across the desired wavelength range (e.g., 600-900 nm).
 - The peak absorbance will correspond to the λabs. A linear relationship between the absorbance peak intensity and the concentration can be established.[5]

Fluorescence Spectrum Measurement

- Instrumentation: A spectrofluorometer equipped with a NIR detector.
- Procedure:
 - Using the working solutions prepared for absorbance measurements, transfer a sample to a quartz cuvette.
 - Set the excitation wavelength, typically at or near the absorption maximum (e.g., ~780 nm).



- Scan the emission spectrum over a suitable range (e.g., 790-900 nm) to determine the emission maximum (λem).
- Ensure that the absorbance of the solution at the excitation wavelength is below 0.1 to avoid inner filter effects.



Workflow for Spectral Analysis of IR-780 in DMSO

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Workflow for Spectral Analysis of IR-780 in DMSO

Biological Transport and Localization

A key feature of **IR-780 iodide** is its ability to preferentially accumulate in tumor cells.[8] This selective uptake is not primarily due to simple diffusion but is an energy-dependent process mediated by specific transporters.

Mechanism of Cellular Uptake



Research has shown that the uptake of IR-780 into tumor cells is significantly influenced by Organic Anion Transporting Polypeptides (OATPs), which are overexpressed on the surface of various cancer cells.[9] Specifically, the OATP1B3 subtype has been identified as playing a dominant role in the transport of **IR-780 iodide** into cancer cells.[3][8] This active transport mechanism leads to the accumulation of the dye within the cell, where it localizes to the mitochondria.[4][8] The process is also dependent on glycolysis and the plasma membrane potential.[8][9]

Cellular Uptake and Localization of IR-780

This targeted accumulation is a cornerstone of its utility in cancer research, enabling applications such as:

- In Vivo Imaging: The high fluorescence in the NIR window allows for deep tissue imaging of tumors.
- Targeted Therapy: Upon irradiation with NIR light, the accumulated dye can generate reactive oxygen species (for PDT) or heat (for PTT), leading to localized tumor cell death.
- Drug Delivery: The tumor-targeting property of IR-780 can be leveraged by conjugating it to therapeutic agents to enhance drug delivery to cancer cells.[8]

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